

Application Notes and Protocols for Ethylene Polymerization Using Chromium-Based Catalyst Systems

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Compound of Interest

Compound Name: Chromium chloride hydroxide
(CrCl₂(OH))

Cat. No.: B081994

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Detailed information and established protocols for the specific CrCl₂(OH)-based catalyst system were not readily available in the reviewed literature. The following application notes and protocols are based on well-documented and widely used chromium-based catalyst systems for ethylene polymerization, such as the Phillips catalyst (Cr/SiO₂) and other supported chromium catalysts. These protocols can serve as a foundational guide for researchers interested in chromium-catalyzed ethylene polymerization.

Introduction

Chromium-based catalysts are pivotal in the industrial production of polyethylene, accounting for a significant portion of the world's high-density polyethylene (HDPE) production.[1] The most prominent example is the Phillips catalyst, which consists of chromium oxide supported on a high-surface-area silica gel.[2] These catalysts are known for their ability to produce polyethylene with a broad molecular weight distribution.[3][4] The activity and properties of the resulting polymer are highly dependent on the catalyst preparation, activation procedures, and polymerization conditions.[5][6]

This document provides a comprehensive overview of the experimental procedures for utilizing a chromium-based catalyst system for the polymerization of ethylene.

Experimental Protocols

Catalyst Preparation: Supported Chromium Oxide Catalyst

This protocol describes a general method for the preparation of a supported chromium oxide catalyst, inspired by the methodologies used for Phillips-type catalysts.

Materials:

- Chromium(III) nitrate nonahydrate ($\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$) or Chromium trioxide (CrO_3)[\[2\]](#)
- Silica gel (high surface area, e.g., 300-600 m^2/g)
- Deionized water
- Methanol
- Calcination equipment (tube furnace)
- Inert gas supply (Nitrogen or Argon)
- Dry air or oxygen supply

Procedure:

- Impregnation:
 - Prepare a solution of the chromium precursor (e.g., Chromium(III) nitrate) in deionized water or an appropriate solvent. The concentration should be calculated to achieve the desired chromium loading on the silica support (typically 0.5-1 wt% Cr).
 - Add the silica gel to the chromium solution.
 - Stir the slurry at room temperature for several hours to ensure uniform impregnation of the chromium species onto the silica support.

- Remove the solvent under reduced pressure using a rotary evaporator until a free-flowing powder is obtained.
- Drying:
 - Dry the impregnated silica in a vacuum oven at 100-120 °C overnight to remove residual solvent and water.
- Calcination (Activation):
 - Place the dried catalyst powder in a quartz tube within a tube furnace.
 - Heat the catalyst under a flow of dry air or oxygen. The temperature is ramped up slowly to the target calcination temperature, which is typically between 500 °C and 800 °C.[7]
 - Hold the catalyst at the target temperature for several hours (e.g., 4-6 hours) to convert the chromium precursor to the active chromium(VI) oxide species.[7]
 - Cool the catalyst to room temperature under a flow of inert gas (nitrogen or argon) to prevent moisture contamination.
 - Store the activated catalyst under an inert atmosphere until use.

Ethylene Polymerization

This protocol outlines a typical slurry-phase ethylene polymerization experiment in a batch reactor.

Materials:

- Activated chromium-based catalyst
- High-purity ethylene gas
- Anhydrous polymerization-grade solvent (e.g., isobutane, n-heptane, or toluene)
- Co-catalyst/scavenger (optional, e.g., triethylaluminum - TEAL, or modified methylaluminoxane - MMAO)[3][8]

- Pressurized polymerization reactor equipped with a stirrer, temperature and pressure controls, and gas inlet/outlet ports.
- Schlenk line or glovebox for inert atmosphere manipulation.

Procedure:

- Reactor Preparation:
 - Thoroughly clean and dry the polymerization reactor.
 - Assemble the reactor and purge it with high-purity nitrogen or argon to remove air and moisture. This is a critical step as the catalyst is sensitive to impurities.[\[5\]](#)
 - Heat the reactor under vacuum to remove any adsorbed water.
- Reaction Setup:
 - Under an inert atmosphere, introduce the desired amount of anhydrous solvent into the reactor.
 - If a co-catalyst or scavenger is used, add it to the solvent and stir. This helps to remove any remaining impurities in the solvent.
 - Disperse the activated chromium catalyst in a small amount of the solvent and inject the catalyst slurry into the reactor.
- Polymerization:
 - Pressurize the reactor with ethylene to the desired pressure (e.g., 10-40 bar).[\[8\]](#)
 - Heat the reactor to the target polymerization temperature (e.g., 70-100 °C).[\[5\]](#)
 - Maintain constant ethylene pressure and temperature throughout the polymerization. The consumption of ethylene can be monitored to track the reaction progress.
 - Stir the reaction mixture vigorously to ensure good mass transfer of ethylene to the catalyst particles.

- Termination and Product Isolation:
 - After the desired reaction time, stop the ethylene flow and vent the reactor.
 - Cool the reactor to room temperature.
 - Quench the reaction by adding a small amount of acidified methanol or isopropanol to deactivate the catalyst.
 - Filter the resulting polyethylene powder.
 - Wash the polymer with methanol and then with water to remove any catalyst residues.
 - Dry the polyethylene in a vacuum oven at 60-80 °C until a constant weight is achieved.

Data Presentation

The following tables summarize typical data obtained from ethylene polymerization experiments using chromium-based catalysts.

Table 1: Effect of Reaction Conditions on Catalyst Activity and Polymer Properties

Entry	Catalyst System	Temperature (°C)	Pressure (bar)	Co-catalyst	Activity (kg PE / g Cat · h)	Molar Mass (Mw) (g/mol)	Polydispersity Index (PDI) (Mw/Mn)
1	CrO _x /SiO ₂	80	20	None	1.5	150,000	8.5
2	CrO _x /SiO ₂	90	20	None	2.8	120,000	9.2
3	CrO _x /SiO ₂	90	40	None	4.5	115,000	9.8
4	CrO _x /SiO ₂	90	20	TEAL	3.5	135,000	7.9

Data are representative and compiled from general knowledge of chromium-based polymerization catalysts.

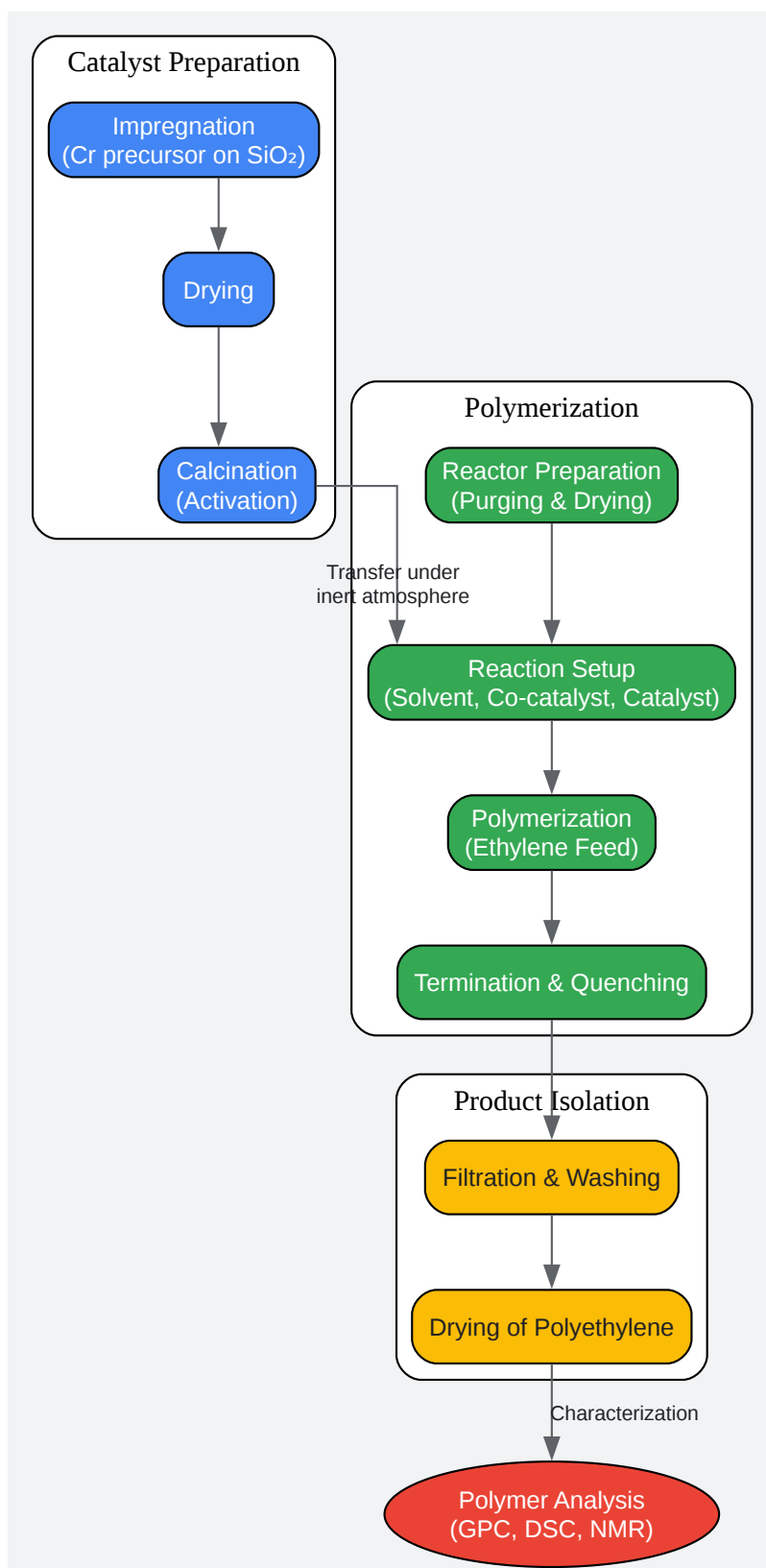
Table 2: Influence of Co-catalyst on Polymerization Performance

Entry	Co-catalyst	Al/Cr Molar Ratio	Activity (kg PE / g Cat · h)	Molar Mass (Mw) (g/mol)	PDI (Mw/Mn)
1	None	-	2.8	120,000	9.2
2	TEAl	100	3.5	135,000	7.9
3	MMAO	300	5.2	110,000	6.5
4	MMAO	500	6.8	105,000	6.1

Data are representative and compiled from general knowledge of chromium-based polymerization catalysts. The use of co-catalysts like TEAl or MMAO can significantly influence catalyst activity and polymer properties.[\[3\]](#)[\[8\]](#)

Visualizations

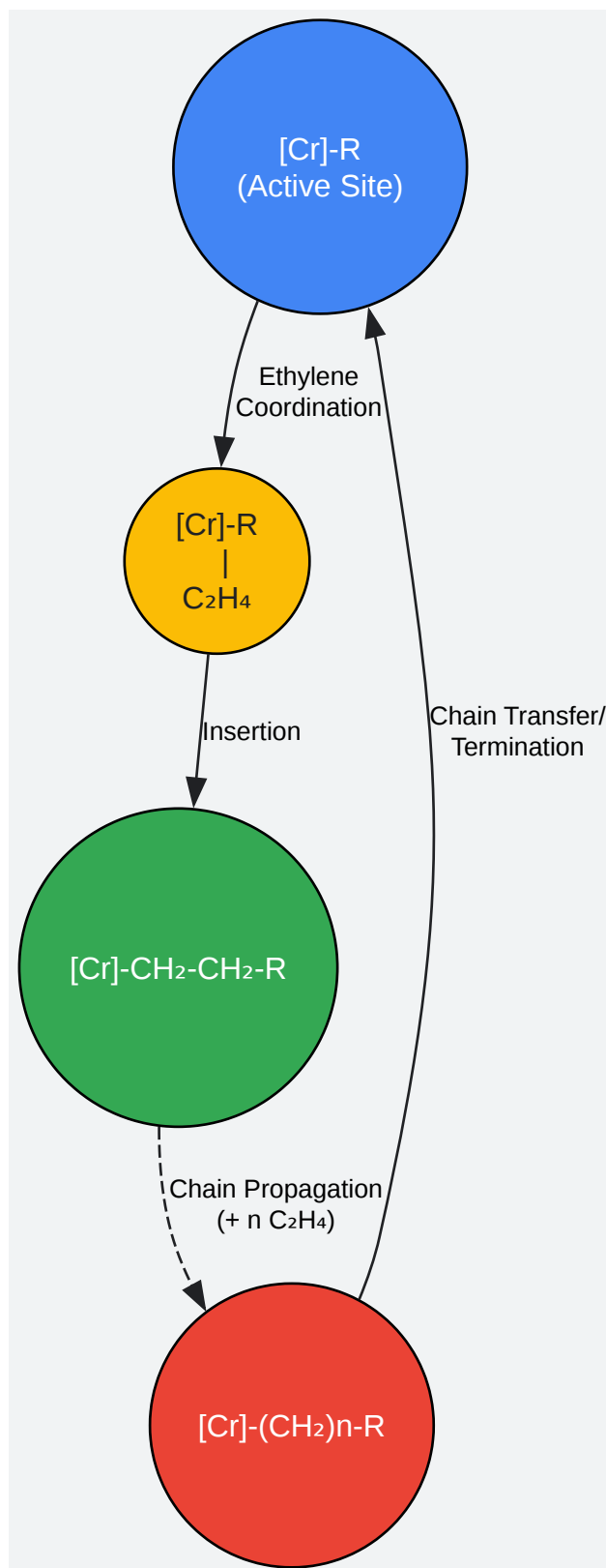
Experimental Workflow



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Caption: Experimental workflow for ethylene polymerization.

Proposed Catalytic Cycle



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Caption: Proposed catalytic cycle for ethylene polymerization.

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